

An In-depth Technical Guide to the Chemical and Physical Properties of Stearaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stearaldehyde, also known as **octadecanal**, is a long-chain fatty aldehyde with the chemical formula C₁₈H₃₆O. It is a waxy solid at room temperature and possesses a characteristic fatty odor. This document provides a comprehensive overview of the chemical and physical properties of stearaldehyde, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological significance, particularly in the context of Sjögren-Larsson syndrome and its role as an insect pheromone.

Chemical and Physical Properties

The fundamental chemical and physical properties of stearaldehyde are summarized in the tables below. These properties are crucial for its application in research and various industries, including the production of surfactants, lubricants, and personal care products.[1]

Table 1: General Chemical Properties of Stearaldehyde



Property	Value	References
IUPAC Name	Octadecanal	[2]
Synonyms	Stearaldehyde, Stearyl aldehyde, Octadecyl aldehyde, n-Octadecanal	[1][3][4][5]
CAS Number	638-66-4	[1][3][4][5]
Molecular Formula	C18H36O	[1][3][5]
Molecular Weight	268.49 g/mol	[1][2][3][5]
Appearance	White to off-white waxy solid, powder, or crystals	[1]

Table 2: Physical Properties of Stearaldehyde

Property	- Value	References
Melting Point	38 - 47 °C (100 - 117 °F; 311 - 320 K)	[1][2][3][4][5]
Boiling Point	214 - 216 °C (417 - 421 °F; 487 - 489 K) at 20 mmHg320 - 322 °C (608 - 612 °F; 593 - 595 K) at 760 mmHg	[1][2][3][4][5]
Density	Approximately 0.8203 g/cm³ (estimate)	[5]
Solubility	Sparingly soluble in water.[3] Soluble in organic solvents such as hexane, ether, and chloroform.	[6]
Vapor Pressure	0.0003 mmHg at 25 °C (estimate)	[3]
Flash Point	154.44 °C (310.00 °F)	[3]



Experimental Protocols Synthesis of Stearaldehyde

Stearaldehyde can be synthesized through the oxidation of its corresponding alcohol, stearyl alcohol, or the reduction of stearic acid.

1. Oxidation of Stearyl Alcohol:

This method involves the oxidation of the primary alcohol, stearyl alcohol, to stearaldehyde. A common and mild oxidizing agent for this conversion is pyridinium chlorochromate (PCC).

- Materials: Stearyl alcohol, pyridinium chlorochromate (PCC), dichloromethane (DCM), anhydrous sodium sulfate, silica gel.
- Procedure:
 - Dissolve stearyl alcohol in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
 - Add PCC to the solution in portions while stirring at room temperature.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - Upon completion, dilute the reaction mixture with DCM and filter it through a pad of silica gel to remove the chromium byproducts.
 - Wash the silica gel pad with additional DCM.
 - Combine the organic filtrates and evaporate the solvent under reduced pressure to obtain crude stearaldehyde.

Purification of Stearaldehyde

The crude stearaldehyde obtained from synthesis can be purified by recrystallization or column chromatography.

1. Recrystallization:



Materials: Crude stearaldehyde, suitable solvent (e.g., ethanol, acetone, or a mixture).

Procedure:

- Dissolve the crude stearaldehyde in a minimal amount of the chosen solvent at its boiling point.
- If colored impurities are present, a small amount of activated charcoal can be added, and the solution can be hot-filtered.
- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cooling in an ice bath can maximize the yield of crystals.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum.

2. Column Chromatography:

• Materials: Crude stearaldehyde, silica gel (for column chromatography), eluent (e.g., a mixture of hexane and ethyl acetate).

Procedure:

- Prepare a silica gel column using the chosen eluent.
- Dissolve the crude stearaldehyde in a minimal amount of the eluent.
- Load the sample onto the top of the silica gel column.
- Elute the column with the chosen solvent system, gradually increasing the polarity if necessary.
- Collect fractions and monitor them by TLC to identify those containing the purified stearaldehyde.



• Combine the pure fractions and evaporate the solvent to obtain the purified product.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like stearaldehyde.

- Sample Preparation: The sample is typically dissolved in a suitable organic solvent (e.g., hexane or dichloromethane). Derivatization to form oximes or dimethyl acetals can be performed to improve chromatographic behavior and sensitivity.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Conditions (Example):
 - Column: A non-polar or semi-polar capillary column (e.g., DB-5ms).
 - Injector Temperature: 250-280 °C.
 - Oven Temperature Program: Start at a lower temperature (e.g., 60-100 °C), then ramp up to a higher temperature (e.g., 280-300 °C) to elute the long-chain aldehyde.
 - Carrier Gas: Helium.
- MS Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-500.
- Data Analysis: The retention time is used for identification by comparison with a standard.
 The mass spectrum will show a molecular ion peak (M+) and characteristic fragmentation patterns for long-chain aldehydes.
- 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:



NMR spectroscopy provides detailed information about the molecular structure of stearaldehyde.

- Sample Preparation: Dissolve the sample in a deuterated solvent (e.g., CDCl₃).
- ¹H NMR: The proton NMR spectrum of stearaldehyde will show a characteristic aldehyde proton signal (CHO) at approximately 9.7 ppm. Other signals will correspond to the methylene (-CH₂-) and methyl (-CH₃) groups of the long alkyl chain.
- ¹³C NMR: The carbon NMR spectrum will show a distinct carbonyl carbon signal (C=O) in the downfield region, typically around 200 ppm. The remaining signals will correspond to the carbons of the alkyl chain.
- 3. Fourier-Transform Infrared (FTIR) Spectroscopy:

FTIR spectroscopy is used to identify the functional groups present in a molecule.

- Sample Preparation: The solid sample can be analyzed as a KBr pellet, a thin film, or using an Attenuated Total Reflectance (ATR) accessory.
- Characteristic Absorptions: The IR spectrum of stearaldehyde will exhibit a strong absorption band for the carbonyl (C=O) stretch of the aldehyde group, typically around 1720-1740 cm⁻¹. A characteristic C-H stretch of the aldehyde proton is also expected around 2720 cm⁻¹ and 2820 cm⁻¹. Absorptions corresponding to the C-H stretches of the alkyl chain will be observed around 2850-2960 cm⁻¹.

Biological Role and Signaling Pathways Sjögren-Larsson Syndrome and Fatty Aldehyde Dehydrogenase (FALDH)

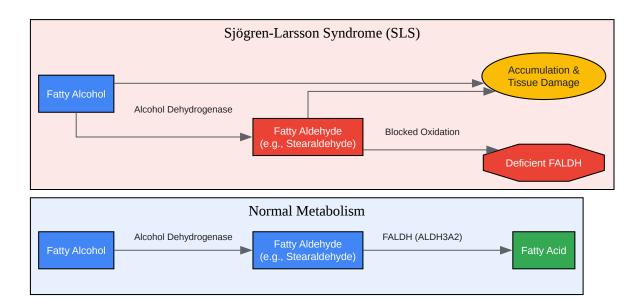
Stearaldehyde plays a significant role in the pathophysiology of Sjögren-Larsson Syndrome (SLS), a rare autosomal recessive neurocutaneous disorder. SLS is caused by mutations in the ALDH3A2 gene, which encodes the enzyme fatty aldehyde dehydrogenase (FALDH).

FALDH is responsible for the oxidation of long-chain fatty aldehydes, such as stearaldehyde, to their corresponding fatty acids. In individuals with SLS, the deficiency of FALDH leads to the



accumulation of fatty aldehydes and fatty alcohols in various tissues, particularly the skin and the central nervous system. This accumulation is believed to be the underlying cause of the clinical manifestations of SLS, which include ichthyosis (dry, scaly skin), spasticity, and intellectual disability.

The metabolic pathway involving FALDH and the consequences of its deficiency are illustrated in the diagram below.



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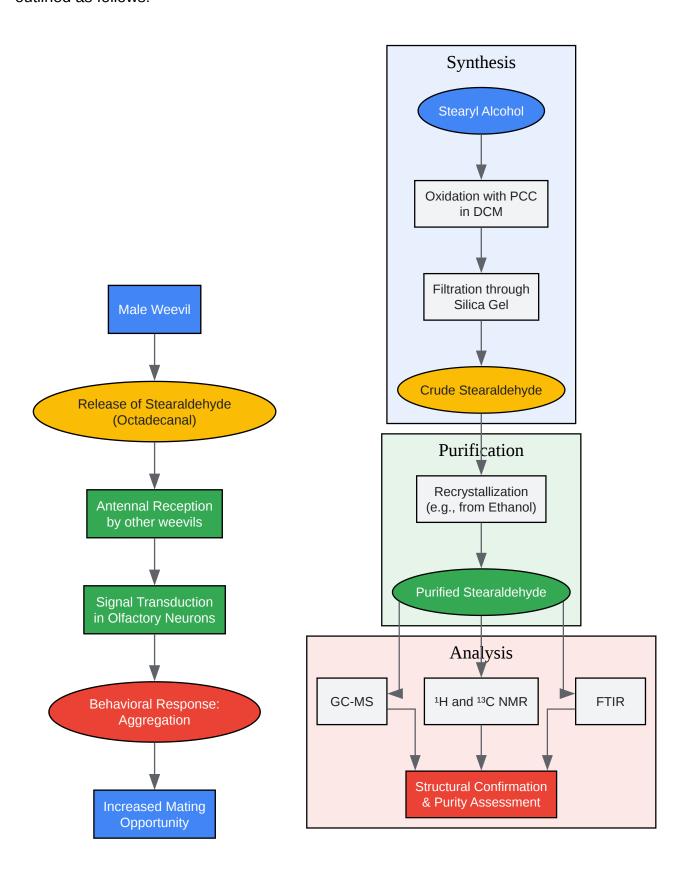
Metabolic pathway in Sjögren-Larsson Syndrome.

Role as an Insect Pheromone

Stearaldehyde (**octadecanal**) has been identified as a crucial semiochemical in insect communication, functioning as a pheromone. A notable example is its role as a male-produced aggregation pheromone in the coconut weevil, Amerrhinus ynca.[1][2][3][4] In this species, males release **octadecanal**, which attracts both males and females to a common location, facilitating mating and resource exploitation.[1]



The process of pheromone communication involving stearaldehyde in Amerrhinus ynca can be outlined as follows:





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